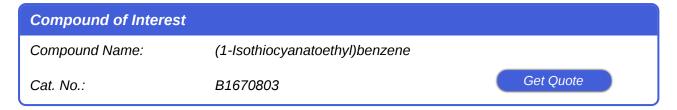


(1-Isothiocyanatoethyl)benzene: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data and handling procedures for **(1-Isothiocyanatoethyl)benzene**. The information is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to handle this compound safely and effectively in a laboratory setting. This guide consolidates data from various safety data sheets and chemical suppliers, presenting it in a clear and accessible format.

Chemical Identification and Physical Properties

(1-Isothiocyanatoethyl)benzene, also known as α-methylbenzyl isothiocyanate, is an organic compound with the molecular formula C₉H₉NS.[1] It is characterized by the presence of an isothiocyanate group attached to an ethylbenzene backbone. It is a colorless to pale yellow liquid with a pungent odor.[2] Due to its hydrophobic benzene ring, it has limited solubility in water but is soluble in organic solvents.[2]

Table 1: Physical and Chemical Properties of **(1-Isothiocyanatoethyl)benzene** and Related Compounds



Property	Value	Compound	Source
Molecular Formula	C ₉ H ₉ NS	(1- Isothiocyanatoethyl)be nzene	[1]
Molecular Weight	163.23 g/mol	(1- Isothiocyanatoethyl)be nzene	[1]
Appearance	Colorless to pale yellow liquid	(1- Isothiocyanatoethyl)be nzene	[2]
Density	1.06 g/cm ³	(1- Isothiocyanatoethyl)be nzene	[1]
Boiling Point	126 °C	(R)-(-)-1-Phenylethyl isothiocyanate	[3]
Flash Point	103 °C	(R)-(-)-1-Phenylethyl isothiocyanate	[3]

Hazard Identification and Classification

(1-Isothiocyanatoethyl)benzene is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled.[1] It is also known to cause skin and eye irritation.

[1]

Table 2: GHS Hazard Classification



Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Respiratory Sensitization	Category 1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation

Note: Classifications are based on available data for (1-Isothiocyanatoethyl)benzene and its isomers.

Toxicological Data

Quantitative toxicity data for **(1-Isothiocyanatoethyl)benzene** is limited. However, data for the closely related compound, phenethyl isothiocyanate, provides valuable insight into its potential toxicity.

Table 3: Acute Toxicity Data for Phenethyl Isothiocyanate



Route	Species	Value	Source
Oral LD50	Mouse	700 mg/kg	[4]
Subcutaneous LD50	Mouse	150 mg/kg	[4]
Intraperitoneal LD50	Mouse	100 mg/kg	[4]
Intraperitoneal LD50	Rat	100 mg/kg	[4]

Safe Handling and Storage

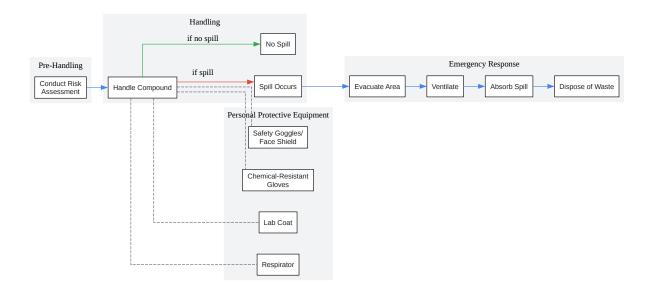
Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling (1-Isothiocyanatoethyl)benzene. The following PPE is recommended:

- Eye/Face Protection: Chemical safety goggles or a face shield.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: A NIOSH-approved respirator with an organic vapor cartridge is recommended, especially when working in poorly ventilated areas or with heated material.





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Recommended PPE and Spill Response Workflow.

Engineering Controls

Work with **(1-Isothiocyanatoethyl)benzene** should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Storage



Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[3] It should be stored away from incompatible materials such as strong oxidizing agents.

Emergency ProceduresFirst-Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: Combustion may produce toxic fumes of carbon oxides, nitrogen oxides, and sulfur oxides.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

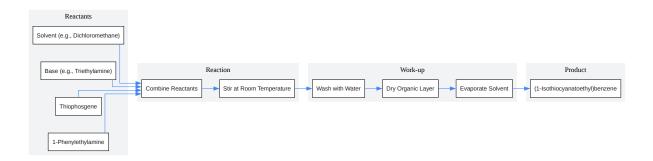
Experimental Protocols

While specific experimental protocols for **(1-Isothiocyanatoethyl)benzene** are not readily available in the searched literature, protocols for the structurally similar phenethyl isothiocyanate (PEITC) can be adapted. Researchers should perform a thorough risk assessment and optimization for their specific application.

General Synthesis of Isothiocyanates



A common method for the synthesis of isothiocyanates involves the reaction of a primary amine with thiophosgene in the presence of a base.



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General workflow for the synthesis of isothiocyanates.

In Vitro Cell Viability Assay (MTT Assay) - Adapted from PEITC Protocols

This protocol is a general guideline and should be optimized for the specific cell line and experimental conditions.

- Cell Seeding: Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Treatment: Treat the cells with varying concentrations of **(1-Isothiocyanatoethyl)benzene** (dissolved in a suitable solvent like DMSO) for the desired time period (e.g., 24, 48 hours). Include a vehicle control (solvent only).



- MTT Addition: Add MTT solution to each well and incubate for 2-4 hours to allow the formation of formazan crystals.
- Solubilization: Add a solubilization solution (e.g., DMSO or a specialized reagent) to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at a specific wavelength (e.g., 570 nm)
 using a microplate reader.
- Data Analysis: Calculate cell viability as a percentage of the vehicle control.

Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. This compound should not be allowed to enter drains or waterways.

Disclaimer: This document is intended as a guide and does not replace a formal risk assessment. All laboratory personnel should be thoroughly trained in the safe handling of hazardous chemicals and should consult the most up-to-date Safety Data Sheet (SDS) provided by the supplier before using **(1-Isothiocyanatoethyl)benzene**.

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